

Technical Guide: Physical Properties of 2-Chloroethanamine-d4 hydrochloride

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Compound of Interest

Compound Name: 2-Chloroethanamine-d4hydrochloride

Cat. No.: B1146207

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of 2-Chloroethanamine-d4 hydrochloride. Due to the limited availability of specific experimental data for the deuterated compound, this guide also includes data for the non-deuterated analogue, 2-Chloroethylamine hydrochloride, for comparative purposes. It is generally accepted that deuterium labeling results in negligible changes to the macroscopic physical properties of a compound.

Core Physical Properties

The fundamental physical characteristics of 2-Chloroethanamine-d4 hydrochloride and its non-deuterated counterpart are summarized below. These properties are essential for the handling, formulation, and analytical characterization of the compound.

General and Chemical Properties

Property	2-Chloroethanamine-d4 hydrochloride	2-Chloroethylamine hydrochloride
Synonyms	2-Chloroethan-1,1,2,2-d4-amine hydrochloride	2-Aminoethyl chloride hydrochloride, 2-Chloroethanaminium chloride
CAS Number	172333-26-5	870-24-6
Molecular Formula	C ₂ H ₃ D ₄ Cl ₂ N	C ₂ H ₇ Cl ₂ N
Molecular Weight	120.01 g/mol	115.99 g/mol
Appearance	Not explicitly specified; expected to be a white to off-white crystalline solid.	White to light beige crystalline powder. ^[1]

Physicochemical Properties

Specific experimental data for the melting point, boiling point, and solubility of 2-Chloroethanamine-d4 hydrochloride are not readily available in the public domain. However, the properties are expected to be very similar to those of the non-deuterated form.

Property	2-Chloroethanamine-d4 hydrochloride	2-Chloroethylamine hydrochloride
Melting Point	Data not available	140-150 °C
Boiling Point	Data not available	Data not available (decomposes)
Water Solubility	Data not available	Soluble

Experimental Protocols

Standardized methods are employed to determine the physical properties of chemical compounds. The following protocols, based on internationally recognized guidelines, are applicable for the characterization of 2-Chloroethanamine-d4 hydrochloride.

Determination of Melting Point (Capillary Method)

This protocol is based on the OECD Guideline 102 and USP General Chapter <741>.[2][3][4]

- **Sample Preparation:** The crystalline solid is finely powdered and dried. A small amount is packed into a capillary tube to a height of 2-4 mm.
- **Apparatus:** A calibrated melting point apparatus with a heating block or oil bath and a calibrated thermometer or temperature sensor is used.
- **Procedure:** The capillary tube is placed in the heating block. The temperature is raised at a steady rate (e.g., 1-2 °C per minute) as the expected melting point is approached.
- **Data Recording:** The temperature at which the first droplet of liquid is observed and the temperature at which the last solid particle melts are recorded to define the melting range.

Determination of Boiling Point

A standard boiling point determination for a solid that may decompose at elevated temperatures, like a hydrochloride salt, is often not performed. Instead, thermal decomposition characteristics are assessed.

Determination of Water Solubility (Flask Method)

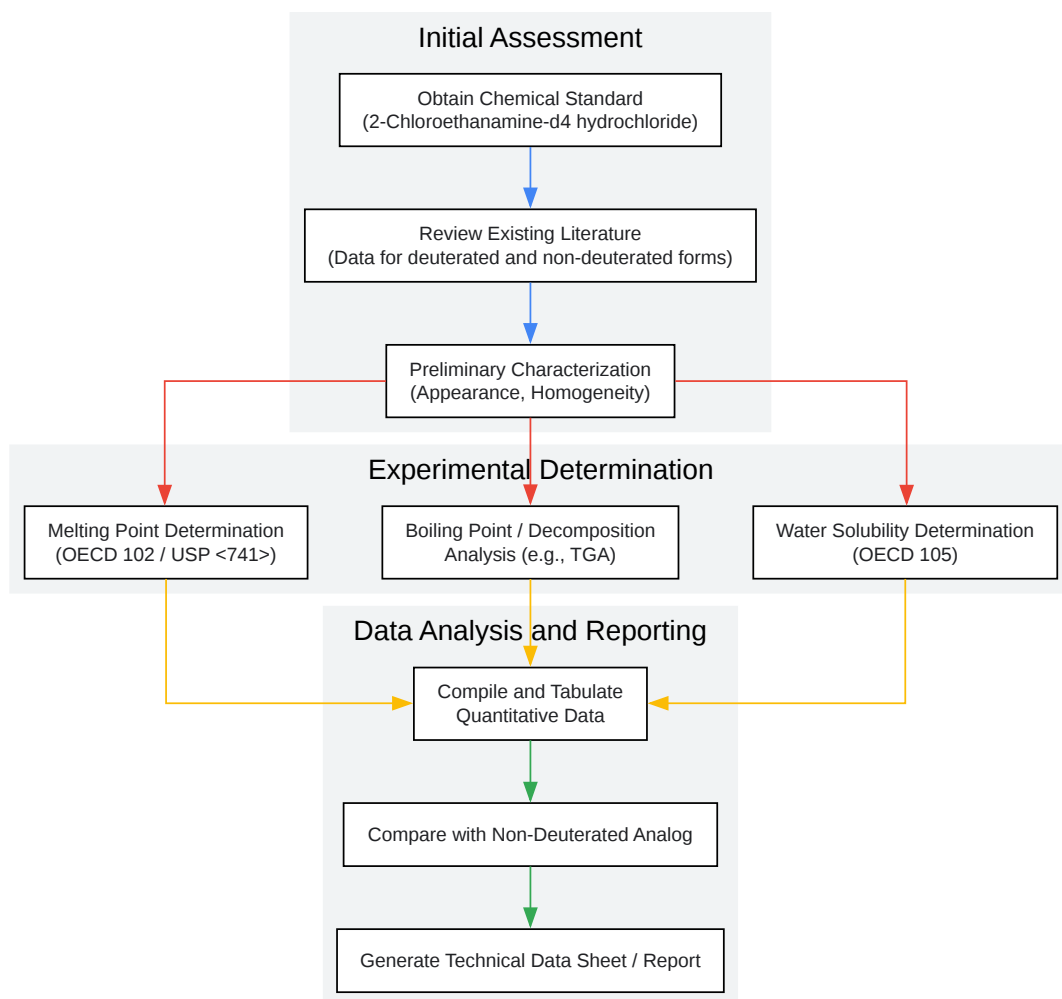
This protocol is based on the OECD Guideline 105.[2][5][6]

- **Sample Preparation:** An excess amount of the solid is added to a known volume of deionized water in a flask.
- **Equilibration:** The flask is agitated at a constant temperature until equilibrium is reached (i.e., the concentration of the dissolved substance in the solution is constant).
- **Separation:** The undissolved solid is separated from the solution by centrifugation and/or filtration.
- **Analysis:** The concentration of the substance in the clear aqueous phase is determined using a suitable analytical method, such as HPLC or titration.

Logical Workflow for Physical Property Determination

The following diagram illustrates a general workflow for the characterization of the physical properties of a chemical standard like 2-Chloroethanamine-d4 hydrochloride.

Workflow for Physical Property Characterization

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